

Application Notes & Protocols for the Laboratory Synthesis of 5-Dodecyne

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Compound of Interest

Compound Name: 5-Dodecyne

CAS No.: 19780-12-2

Cat. No.: B011389

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Abstract: This document provides a detailed guide for the laboratory synthesis of **5-dodecyne** ($C_{12}H_{22}$), an internal alkyne valuable as a building block in organic synthesis, materials science, and drug development.^[1] We present two primary, robust synthetic methodologies: the alkylation of a terminal alkyne via an acetylide intermediate and the double dehydrohalogenation of a vicinal dihaloalkane. The guide is designed for researchers and professionals, offering not just step-by-step protocols but also the underlying chemical principles, key experimental considerations, and methods for purification and characterization to ensure scientific integrity and reproducibility.

Introduction to 5-Dodecyne Synthesis

5-Dodecyne is a symmetrical internal alkyne characterized by a carbon-carbon triple bond between the fifth and sixth carbon atoms of its twelve-carbon chain.^[1] Unlike terminal alkynes, it lacks an acidic acetylenic proton, rendering it stable to many basic conditions. Its linear geometry and reactive π -bonds make it a versatile precursor for creating complex molecular architectures through reactions such as hydrogenation, hydration, and coupling reactions.

The choice of synthetic strategy depends on starting material availability, scalability, and desired purity. This guide will focus on two fundamental and widely applicable methods that highlight core principles of carbon-carbon bond formation and elimination reactions.

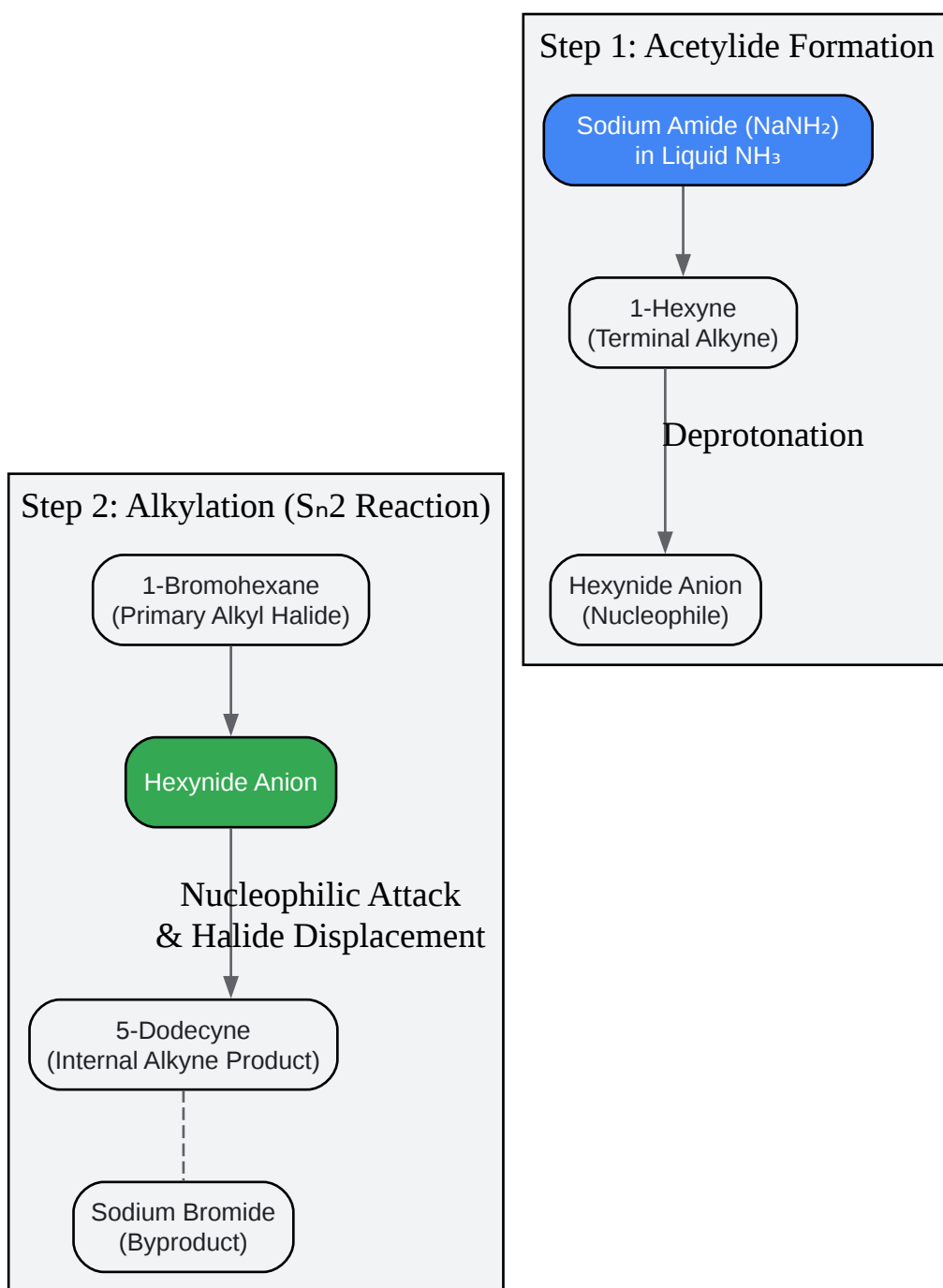
Method 1: Synthesis via Alkylation of a Terminal Alkyne

This approach is arguably the most efficient and common method for preparing unsymmetrical and symmetrical internal alkynes. The strategy hinges on the deprotonation of a shorter terminal alkyne to form a potent carbon nucleophile (an acetylide anion), which then displaces a halide from a primary alkyl halide in a classic S_N2 reaction.^{[2][3]} For the synthesis of **5-dodecyne**, we can strategically form the C12 backbone by coupling a C6 terminal alkyne with a C6 alkyl halide.

Principle and Rationale

The C-H bond of a terminal alkyne is unusually acidic ($pK_a \approx 25$) compared to that of alkenes ($pK_a \approx 44$) and alkanes ($pK_a \approx 50$).^[4] This is due to the high s-character (50%) of the sp -hybridized carbon orbital, which holds the electrons of the conjugate base anion closer to the nucleus, stabilizing the negative charge.^{[2][4]} A very strong base, such as sodium amide ($NaNH_2$), is required to quantitatively deprotonate the alkyne.^[5] The resulting acetylide anion is an excellent nucleophile that readily participates in S_N2 reactions with primary alkyl halides to form a new carbon-carbon bond.^[6] Secondary and tertiary alkyl halides are avoided as they preferentially undergo $E2$ elimination due to the strong basicity of the acetylide ion.^{[3][6]}

Experimental Workflow Diagram



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Caption: Workflow for **5-dodecyne** synthesis via alkylation.

Detailed Protocol: Synthesis of 5-Dodecyne from 1-Hexyne

Materials & Reagents

Reagent/Material	Molar Mass (g/mol)	Quantity	Moles (mmol)	Notes
1-Hexyne	82.14	4.1 g (5.5 mL)	50	Ensure it is dry and freshly distilled.
Sodium Amide (NaNH ₂)	39.01	2.15 g	55 (1.1 eq)	Highly reactive with water. Handle with care.
1-Bromohexane	165.07	8.25 g (6.9 mL)	50	Primary alkyl halide.[6]
Liquid Ammonia (NH ₃)	17.03	~100 mL	-	Anhydrous solvent.
Diethyl Ether (anhydrous)	74.12	150 mL	-	Anhydrous solvent.
Saturated NH ₄ Cl (aq.)	-	50 mL	-	For quenching the reaction.
Magnesium Sulfate (MgSO ₄)	120.37	As needed	-	Drying agent.

Procedure

- Setup: Assemble a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, a dry ice/acetone condenser, and a nitrogen inlet. Ensure all glassware is oven-dried to be completely free of moisture.[7]
- Acetylide Formation: Under a positive pressure of nitrogen, condense approximately 100 mL of anhydrous liquid ammonia into the flask at -78 °C (dry ice/acetone bath).
- Base Addition: Carefully add sodium amide (2.15 g, 55 mmol) to the stirring liquid ammonia.

- **Alkyne Addition:** Add 1-hexyne (5.5 mL, 50 mmol) dropwise to the sodium amide suspension over 15 minutes. Stir the resulting solution for 1 hour at -78 °C to ensure complete formation of the sodium hexynide salt.
- **Alkylation:** Add 1-bromohexane (6.9 mL, 50 mmol) dropwise to the reaction mixture. After the addition is complete, remove the dry ice bath and allow the ammonia to evaporate overnight under a gentle stream of nitrogen.
- **Work-up:** Once the ammonia has fully evaporated, add 100 mL of anhydrous diethyl ether to the residue. Carefully quench the reaction by slowly adding 50 mL of saturated aqueous ammonium chloride solution.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with 25 mL portions of diethyl ether.
- **Drying and Concentration:** Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by fractional distillation under reduced pressure to yield pure **5-dodecyne**.

Method 2: Synthesis via Double Dehydrohalogenation

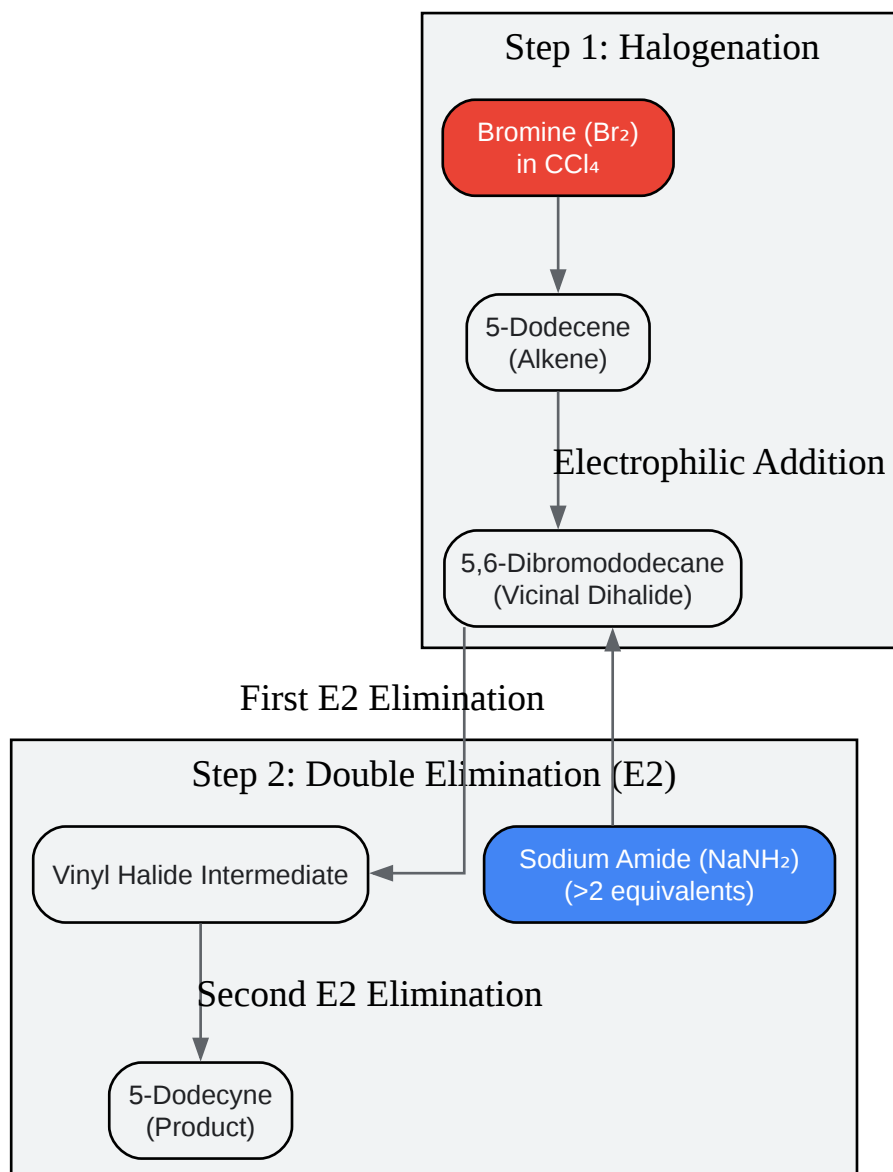
An alternative route to alkynes involves the elimination of two molecules of hydrogen halide (HX) from a dihaloalkane.[8] This can be achieved starting from an alkene, which is first halogenated to a vicinal dihalide, followed by a double elimination reaction using a strong base.[9]

Principle and Rationale

This synthesis proceeds in two stages. First, an alkene (e.g., cis-5-dodecene) is treated with bromine (Br₂) to form a vicinal dibromide (5,6-dibromododecane) via an anti-addition mechanism. Second, the resulting dihalide is subjected to a double elimination reaction using at least two equivalents of a very strong base.[10] Each step is an E2 (bimolecular elimination) reaction, where the base removes a proton and a bromide ion is expelled simultaneously.[11]

[12] A strong base like sodium amide in liquid ammonia is preferred over alkoxides to avoid competing reactions and potential rearrangement of the alkyne product.[9]

Experimental Workflow Diagram



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Caption: Workflow for **5-dodecyne** synthesis via elimination.

Detailed Protocol: Synthesis from 5-Dodecene

Materials & Reagents

Reagent/Material	Molar Mass (g/mol)	Quantity	Moles (mmol)	Notes
cis-5-Dodecene	168.32	8.4 g (11.2 mL)	50	Starting alkene.
Bromine (Br ₂)	159.81	8.0 g (2.56 mL)	50	Highly corrosive and toxic. Handle in a fume hood.
Carbon Tetrachloride (CCl ₄)	153.82	100 mL	-	Inert solvent for bromination.
Sodium Amide (NaNH ₂)	39.01	4.3 g	110 (2.2 eq)	Strong base for elimination. ^[9]
Mineral Oil or Liquid NH ₃	-	~100 mL	-	Solvent for elimination.

Procedure

- **Bromination:** In a flask protected from light, dissolve cis-5-dodecene (8.4 g, 50 mmol) in 100 mL of carbon tetrachloride. Cool the solution in an ice bath. Add a solution of bromine (8.0 g, 50 mmol) in CCl₄ dropwise with stirring. The disappearance of the bromine's red-brown color indicates the reaction is proceeding. Continue until a faint color persists.
- **Solvent Removal:** Remove the solvent under reduced pressure to obtain crude 5,6-dibromododecane. This intermediate is often used directly in the next step without further purification.
- **Double Elimination:** Set up an apparatus similar to Method 1. Add sodium amide (4.3 g, 110 mmol) to 100 mL of mineral oil (or liquid ammonia at -78 °C for a cleaner reaction). Heat the mixture to 150 °C (for mineral oil).
- **Dihalide Addition:** Add the crude 5,6-dibromododecane dropwise to the hot, stirring suspension of sodium amide. The reaction is vigorous.

- **Work-up:** After the addition is complete, cool the mixture. Cautiously add water to quench the excess sodium amide, followed by dilute HCl.
- **Extraction and Purification:** Extract the product with diethyl ether, wash the organic layer with water and brine, dry over MgSO_4 , and concentrate. Purify the resulting **5-dodecyne** by vacuum distillation.

Purification and Characterization

Independent of the synthetic route, the final product requires rigorous purification and characterization to confirm its identity and purity.

Purification

- **Fractional Distillation:** As **5-dodecyne** is a liquid with a relatively high boiling point, vacuum distillation is the most effective method for purification, separating it from starting materials, solvents, and non-volatile impurities.
- **Flash Chromatography:** For smaller scales or to remove closely related impurities, chromatography on silica gel using a non-polar eluent (e.g., hexanes) can be employed.^[13]

Characterization Data

The identity and purity of the synthesized **5-dodecyne** should be confirmed using standard spectroscopic techniques.^[14]

Summary of Analytical Data

Property	Expected Value
Molecular Formula	C ₁₂ H ₂₂ [15]
Molecular Weight	166.31 g/mol [15]
Appearance	Colorless to pale yellow liquid [1]
Boiling Point	~210-212 °C at atmospheric pressure (est.); lower under vacuum.
¹ H NMR (CDCl ₃ , 400 MHz)	δ ~2.14 (t, 4H, -CH ₂ -C≡C-), ~1.4-1.5 (m, 8H), ~0.9 (t, 6H, -CH ₃)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ ~80.0 (s, C≡C), ~31.5, ~22.2, ~19.0, ~14.0 (alkyl carbons)
IR (neat)	~2958, 2930, 2872 cm ⁻¹ (C-H stretch). Note: The C≡C stretch (~2200 cm ⁻¹) is very weak or absent due to the molecule's symmetry.
Mass Spec (EI)	m/z (%) = 166 [M ⁺], and characteristic fragmentation pattern.

Conclusion

The synthesis of **5-dodecyne** can be reliably achieved in a standard organic chemistry laboratory via either acetylide alkylation or double dehydrohalogenation. The alkylation of 1-hexyne is often preferred for its high efficiency, milder conditions, and straightforward C-C bond formation. The double elimination route provides a valuable alternative, particularly if an alkene precursor is more readily available. Proper execution of the protocols, especially maintaining anhydrous conditions, and subsequent purification are critical for obtaining a high-purity product suitable for further application in research and development.

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